

## Data Presentation: Physicochemical Properties

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### Compound of Interest

Compound Name: 9-Bromoanthracene-d9

Cat. No.: B11762647

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While specific experimental data for the melting point of **9-Bromoanthracene-d9** is not readily available in the cited literature, the properties of the non-deuterated compound are well-documented. Deuteration typically has a minor but measurable effect on physical properties such as melting point due to the change in bond strength and molecular vibrations. The following table summarizes the available data for both compounds for comparative purposes.

Property	9-Bromoanthracene	9-Bromoanthracene-d9
CAS Number	1564-64-3[1][2][3][4]	183486-02-4
Molecular Formula	C <sub>14</sub> H <sub>9</sub> Br	C <sub>14</sub> D <sub>9</sub> Br
Molecular Weight	257.13 g/mol	266.18 g/mol
Melting Point	97-107 °C (Range from various sources)	Data not available in cited sources
Appearance	Yellow to green or brown powder/crystals	Not specified

## Expected Effect of Deuteration on Melting Point

The substitution of hydrogen with its heavier isotope, deuterium, results in a stronger C-D bond compared to the C-H bond. This is a consequence of the lower zero-point energy of the C-D vibrational mode. This difference can lead to subtle changes in intermolecular forces, such as van der Waals interactions and, if applicable, hydrogen bonding, which in turn can slightly alter the melting point. While the direction and magnitude of this change are not always predictable without experimental data, it is a key consideration in the physical chemistry of deuterated compounds. In the context of materials science, such as in Organic Light-Emitting Diodes (OLEDs), the enhanced stability of C-D bonds is leveraged to increase the operational lifetime of devices by mitigating degradation pathways involving C-H bond cleavage.

## Experimental Protocols: Melting Point Determination

The melting point of a crystalline solid is a critical indicator of its purity and identity. A sharp melting range (typically 0.5-1.0°C) is characteristic of a pure compound, whereas impurities tend to depress and broaden the melting range. The standard method for determining the melting point of a compound like **9-Bromoanthracene-d9** involves using a melting point apparatus.

Objective: To accurately determine the temperature range over which the crystalline solid melts.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar)
- Glass capillary tubes (one end sealed)
- Sample of **9-Bromoanthracene-d9**
- Mortar and pestle (if sample is not a fine powder)
- Long glass tube or PVC pipe for packing

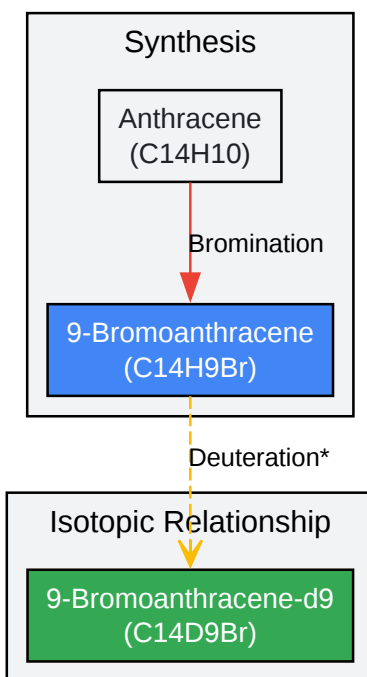
Procedure:

- **Sample Preparation:** Ensure the **9-Bromoanthracene-d9** sample is completely dry, as residual solvent can act as an impurity. If the sample consists of large crystals, gently pulverize it into a fine powder using a mortar and pestle.
- **Loading the Capillary Tube:** Jab the open end of a capillary tube into the powdered sample. A small amount of solid will enter the tube.
- **Packing the Sample:** Invert the tube and tap it gently on a hard surface to cause the solid to fall to the sealed end. To pack the sample tightly, drop the capillary tube (sealed end down) through a long, narrow tube (e.g., a 2-3 foot piece of glass tubing). The bouncing action will compact the solid at the bottom. Repeat until a packed sample height of 2-3 mm is achieved. An improper sample height can lead to an artificially broad melting range.
- **Initial (Rapid) Determination:** Place the loaded capillary tube into the sample holder of the melting point apparatus. Heat the block at a medium-to-fast rate to determine an approximate melting point. This provides a rough estimate and saves time.
- **Accurate Determination:** Allow the apparatus to cool to at least 20°C below the approximate melting point found in the previous step. Prepare a new capillary with a fresh sample. A previously melted sample should not be reused, as its crystalline structure may have changed.
- **Measurement:** Heat the new sample, ensuring that the temperature increases at a slow rate of no more than 1-2°C per minute as it approaches the expected melting point.
- **Recording the Melting Range:** Record two temperatures:
  - T<sub>1</sub>: The temperature at which the first droplet of liquid becomes visible.
  - T<sub>2</sub>: The temperature at which the entire sample has completely melted into a clear liquid. The melting point is reported as the range T<sub>1</sub> - T<sub>2</sub>.
- **Confirmation:** For accuracy, it is good practice to repeat the careful determination with another fresh sample to ensure the results are consistent.

## Mandatory Visualization

The following diagrams illustrate the logical relationship between 9-Bromoanthracene and its deuterated form, and a typical workflow for its synthesis.

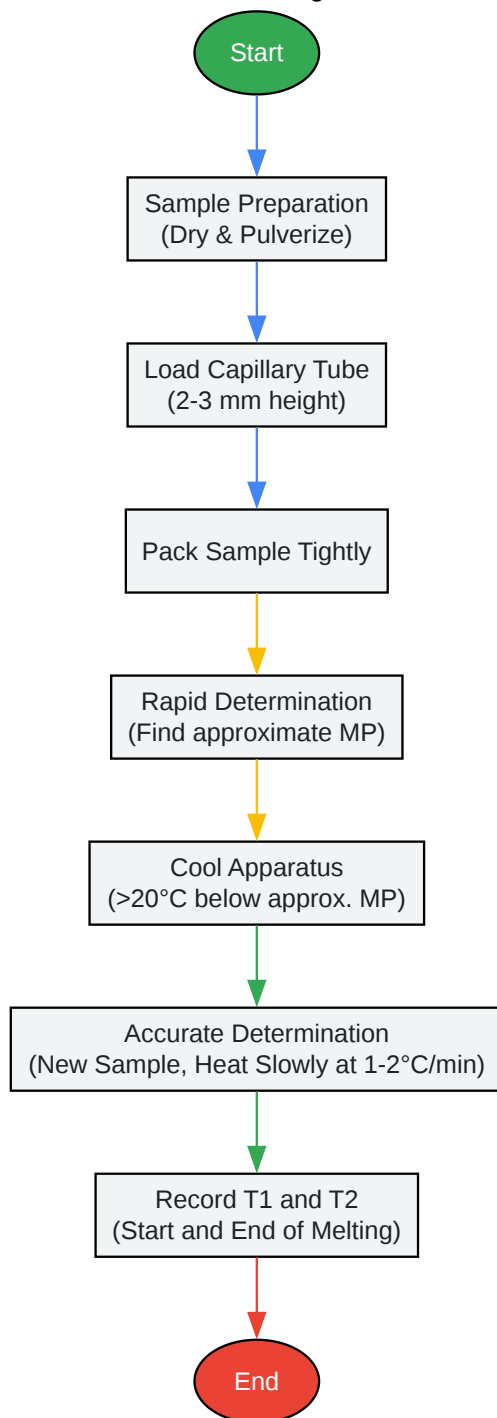
#### Structural Relationship: 9-Bromoanthracene and its Deuterated Analogue



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Caption: Structural relationship between Anthracene, 9-Bromoanthracene, and its d<sub>9</sub> isotopologue.

## Experimental Workflow: Melting Point Determination



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Caption: Standard experimental workflow for determining the melting point of a solid organic compound.

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